

In-depth Technical Guide: 5H-Cyclopenta[c]pyridin-7(6H)-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5H-Cyclopenta[c]pyridin-7(6H)-one

Cat. No.: B1590900

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available information on **5H-Cyclopenta[c]pyridin-7(6H)-one**, a heterocyclic organic compound. While this specific isomer has limited documentation in publicly accessible scientific literature, this guide compiles its known synonyms, chemical identifiers, and physicochemical properties.

Chemical Identity and Synonyms

5H-Cyclopenta[c]pyridin-7(6H)-one is a bicyclic compound featuring a pyridine ring fused to a cyclopentanone ring. Its unambiguous identification is crucial for researchers.

Table 1: Chemical Identifiers and Synonyms

Identifier Type	Value
CAS Number	51907-18-7[1][2]
Molecular Formula	C ₈ H ₇ NO[1]
Molecular Weight	133.15 g/mol [1]
Synonyms	5,6-Dihydro-7H-cyclopenta[c]pyridin-7-one[1]5H,6H,7H-cyclopenta[c]pyridin-7-one

Physicochemical Properties

The following table summarizes the basic physicochemical data that has been reported for **5H-Cyclopenta[c]pyridin-7(6H)-one**.

Table 2: Physicochemical Properties

Property	Value	Source
Appearance	Solid	[3]
Melting Point	84-86°C	[3]
Boiling Point	244°C at 760 mmHg	[3]
Topological Polar Surface Area (TPSA)	37.28 Å²	[4]
Number of H-bond Acceptors	2	[4]
Number of H-bond Donors	0	[4]
Number of Rotatable Bonds	0	[4]

Experimental Protocols and Biological Activity

A comprehensive search of scientific databases and chemical literature did not yield detailed experimental protocols for the synthesis or specific application of **5H-Cyclopenta[c]pyridin-7(6H)-one**. The chemical, physical, and toxicological properties of this compound have not been completely investigated[3].

While research on related cyclopenta[c]pyridine derivatives exists, it is important to note that these findings do not directly apply to the **5H-Cyclopenta[c]pyridin-7(6H)-one** isomer. For context, studies on other 5-aryl-cyclopenta[c]pyridine derivatives have shown potential biological activities, including:

- **Antiviral Activity:** Some derivatives have exhibited activity against the Tobacco Mosaic Virus (TMV)[5][6].

- Insecticidal and Fungicidal Activity: Certain analogues have demonstrated larvicidal efficacy against *Plutella xylostella* and broad-spectrum fungicidal activities[5][6].

These findings on related compounds may suggest potential areas of investigation for **5H-Cyclopenta[c]pyridin-7(6H)-one**, but dedicated research is required to determine its specific biological profile.

Signaling Pathways and Workflows

There is currently no information available in the public domain regarding the involvement of **5H-Cyclopenta[c]pyridin-7(6H)-one** in any biological signaling pathways or established experimental workflows. Consequently, no diagrams can be generated at this time.

Conclusion

5H-Cyclopenta[c]pyridin-7(6H)-one (CAS No. 51907-18-7) is a defined chemical entity with known basic physicochemical properties. However, there is a significant lack of in-depth technical data, including detailed experimental protocols and biological activity studies, for this specific isomer. Researchers interested in this compound will find a landscape ripe for novel investigation, from developing and optimizing synthetic routes to exploring its potential pharmacological and biological activities. The bioactivity of related cyclopenta[c]pyridine structures suggests that this compound could be a candidate for screening in various biological assays.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. appchemical.com [appchemical.com]
- 2. 5H-Cyclopenta[c]pyridin-7(6H)-one, CAS No. 51907-18-7 - iChemical [ichemical.com]
- 3. chemscene.com [chemscene.com]
- 4. 51907-18-7|5H-Cyclopenta[c]pyridin-7(6H)-one| Ambeed [ambeed.com]

- 5. Design, Synthesis, and Biological Activity Evaluation of 5-Aryl-cyclopenta[c]pyridine Derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [In-depth Technical Guide: 5H-Cyclopenta[c]pyridin-7(6H)-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1590900#synonyms-for-5h-cyclopenta-c-pyridin-7-6h-one]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com